

# Application Note: Recrystallization of 2-Isopropylquinazolin-4-ol

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## Compound of Interest

Compound Name: 2-Isopropylquinazolin-4-ol

CAS No.: 13182-64-4

Cat. No.: B079690

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## Introduction & Chemical Context

**2-Isopropylquinazolin-4-ol** is a bicyclic heterocycle often synthesized via the condensation of anthranilic acid derivatives with isobutyryl chloride or isobutyric anhydride, followed by cyclization.

## The Tautomerism Challenge

While nomenclature often refers to the enol form (4-ol), in the solid state and in polar solvents, the compound exists predominantly as the keto-tautomer (4(3H)-one). This distinction is critical for solvent selection:

- Enol form: Favored in non-polar environments (rare).
- Keto form: Favored in the crystal lattice due to strong intermolecular hydrogen bonding (dimerization similar to carboxylic acids). This results in a high lattice energy and high melting point (typically >200°C), requiring high-boiling or highly polar protic solvents for effective dissolution.

Impurity Profile: Common impurities include:

- Anthranilic acid: Unreacted starting material (amphoteric).
- Isobutyramide/Isobutyric acid residues: Byproducts of the acylation step.

- Oligomers: Formed via thermal degradation during high-temperature cyclization.

## Solvent Selection Strategy

The solubility profile of **2-isopropylquinazolin-4-ol** dictates a "Polar Protic" or "Dipolar Aprotic/Antisolvent" approach.

Solvent System	Role	Solubility Characteristics	Application
Ethanol (95-100%)	Primary	Moderate hot, low cold.	Standard Purification. Best balance of yield and purity.
Methanol	Alternative	High hot, moderate cold.[1]	Used if ethanol yield is too low, but recovery is poorer.
DMF / Water	Antisolvent	Very high (DMF), Zero (Water).	High-Impurities. Best for removing inorganic salts or highly polar tars.
Acetic Acid	Special	High hot, low cold.	Used for very crude material containing anthranilic acid residues.

## Experimental Protocols

### Protocol A: Standard Ethanol Recrystallization

Best for: Routine purification of crude material with >90% initial purity.

Reagents:

- Crude **2-Isopropylquinazolin-4-ol**
- Ethanol (Absolute or 95%)

- Activated Charcoal (Norit or Darco) - Optional for decolorization.

#### Step-by-Step Procedure:

- Dissolution:
  - Place 10.0 g of crude solid in a 250 mL Erlenmeyer flask.
  - Add 50 mL of Ethanol.
  - Heat to reflux (approx. 78°C) with magnetic stirring.
  - Observation: If the solid does not dissolve completely, add Ethanol in 5 mL increments, maintaining reflux, until dissolution is complete. (Typical ratio: 5-10 mL solvent per gram of solid).
- Hot Filtration (Impurity Removal):
  - If insoluble particles (dust, inorganic salts) remain, perform a hot filtration through a pre-warmed Buchner funnel or fluted filter paper.
  - Optional: If the solution is dark yellow/brown, add 0.5 g activated charcoal, reflux for 5 minutes, and filter hot through Celite.
- Crystallization:
  - Remove the flask from heat.
  - Allow the solution to cool to room temperature slowly (over 1-2 hours) without agitation. Rapid cooling traps impurities.
  - Once at room temperature, transfer the flask to an ice-water bath (0-4°C) for 1 hour to maximize yield.
- Isolation:
  - Filter the white crystalline needles using vacuum filtration.

- Wash the filter cake with 2 x 10 mL of ice-cold Ethanol. (Do not use room temp solvent; it will redissolve the product).
- Drying:
  - Dry the solid in a vacuum oven at 60°C for 4 hours to remove bound solvent.
  - Validation: Check Melting Point (Expected range: 214–240°C, varying by specific polymorph/derivative, typically sharp for pure material).

## Protocol B: DMF/Water Reprecipitation (Antisolvent Method)

Best for: Highly impure crude, or material containing salts/inorganic residues.

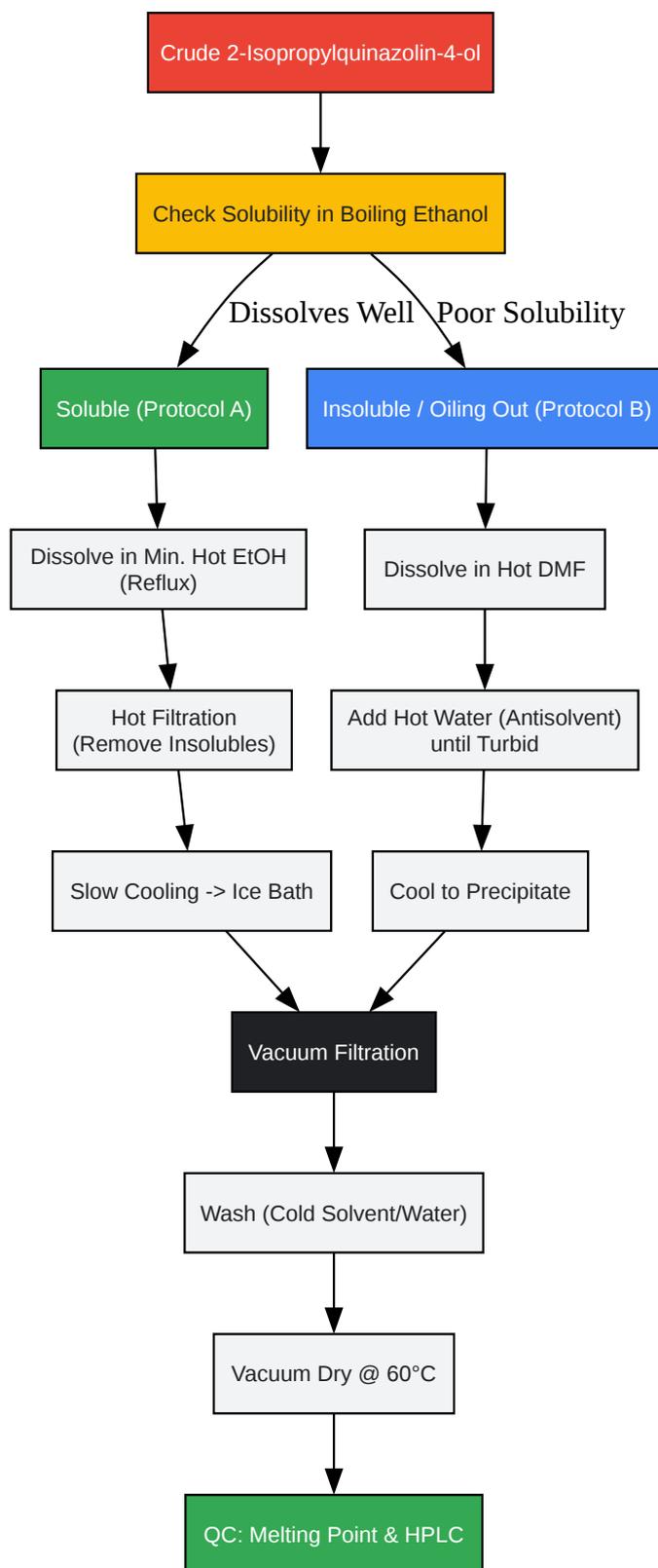
Step-by-Step Procedure:

- Dissolution:
  - Dissolve 10.0 g of crude solid in the minimum amount of Dimethylformamide (DMF) at 80–90°C. (Caution: DMF causes liver toxicity; work in a fume hood).
  - Volume required is usually low (2–3 mL per gram).
- Precipitation:
  - Filter hot if necessary to remove insolubles.<sup>[2]</sup>
  - While stirring the hot DMF solution, slowly add hot Deionized Water dropwise.
  - Continue adding water until a persistent turbidity (cloudiness) is observed.<sup>[2]</sup>
  - Add just enough DMF (drops) to clear the solution again.
- Crystallization:
  - Allow the mixture to cool slowly. The hydrophobic isopropyl group will drive the compound out of solution as the water content increases relative to temperature drop.

- Cool to 4°C.[3]
- Wash:
  - Filter and wash copiously with water to remove all traces of DMF (which can impede drying and subsequent reactions).

## Process Visualization (Graphviz)

The following diagram illustrates the decision logic and workflow for purifying **2-isopropylquinazolin-4-ol**.



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Caption: Decision matrix for solvent selection based on crude solubility profile.

## Troubleshooting & Critical Control Points

Issue	Probable Cause	Corrective Action
Oiling Out	Product separates as a liquid before crystallizing.	The solution is too concentrated or the temperature dropped too fast. Reheat to dissolve and add slightly more solvent.
Colored Impurities	Oxidation products or polymeric residues.	Use Activated Carbon during the hot dissolution step (Protocol A).
Low Yield	Too much solvent used (product remains in mother liquor).	Concentrate the mother liquor by rotary evaporation to 50% volume and collect a second crop.
Fishy/Amine Odor	Residual Anthranilic acid or DMF.	Recrystallize from Acetic Acid or wash the solid with dilute bicarbonate solution followed by water.

## References

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